Introduction: The Significance of Chiral Scaffolds in Modern Medicinal Chemistry

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Compound of Interest

Compound Name:	*(S)-3-(tert-butyl)morpholine*
CAS No.:	*1007112-64-2*
Cat. No.:	*B1503065*

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In the landscape of contemporary drug development, the morpholine ring stands out as a "privileged" heterocyclic motif.[1][2][3] Its unique combination of a secondary amine and an ether functionality, constrained within a six-membered ring, imparts favorable physicochemical properties such as improved aqueous solubility and metabolic stability to drug candidates.[2] The ability of the morpholine scaffold to engage in crucial molecular interactions with biological targets, particularly protein kinases, has cemented its role as a cornerstone in the design of novel therapeutics.[1][2]

This guide moves beyond the general utility of morpholine to focus on a specific, high-value chiral building block: **(S)-3-(tert-butyl)morpholine**. The introduction of a defined stereocenter and a sterically demanding tert-butyl group at the 3-position transforms the flexible morpholine scaffold into a conformationally restricted, stereochemically pure entity. This pre-organization is of paramount importance for researchers and drug development professionals, as it provides a powerful tool to achieve high target affinity and selectivity, thereby minimizing off-target effects and enhancing the therapeutic index of a potential drug.

As a Senior Application Scientist, my objective is to provide not just a recitation of facts, but a causal, experience-driven analysis of this molecule. We will delve into its precise three-

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dimensional structure, explore a robust and logical synthetic strategy that ensures stereochemical fidelity, and discuss its strategic application as a chiral building block in the rational design of next-generation pharmaceuticals.

PART 1: Structural Elucidation and Physicochemical Profile

A comprehensive understanding of a molecule's physical and structural characteristics is the foundation of its effective application. **(S)-3-(tert-butyl)morpholine** is no exception. Its properties are a direct consequence of its unique atomic arrangement and stereochemistry.

Core Chemical Identity

The fundamental identity of **(S)-3-(tert-butyl)morpholine** is established by its systematic nomenclature and universally recognized identifiers.

Property	Value	Reference
IUPAC Name	(3S)-3-tert-butylmorpholine	[4]
CAS Number	1007112-64-2	[4][5]
Molecular Formula	$C_8H_{17}NO$	[4][5]
Molecular Weight	143.23 g/mol	[4][5]
SMILES	CC(C)(C)[C@H]1COCCN1	[4][5]

Stereochemistry and Conformational Analysis: The Role of the tert-Butyl Group

The defining feature of this molecule is the chiral center at the C3 position, designated as (S) according to the Cahn-Ingold-Prelog priority rules. This single stereocenter dictates the absolute three-dimensional arrangement of the substituents around the morpholine ring.

The morpholine ring typically adopts a stable chair conformation, similar to cyclohexane, to minimize torsional strain. The large, sterically demanding tert-butyl group has a profound impact on this conformation. Due to its size, it overwhelmingly favors an equatorial position to

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avoid energetically unfavorable 1,3-diaxial interactions with the axial hydrogens and the lone pair of the nitrogen atom. This conformational locking provides a rigid and predictable scaffold for drug design.

// Atom nodes N1 [label="N", pos="0,0.5!", fontcolor="#202124"]; C2 [label="C", pos="-1.2,0!", fontcolor="#202124"]; C3 [label="C", pos="-1.2,-1.2!", fontcolor="#202124"]; O4 [label="O", pos="0,-1.7!", fontcolor="#202124"]; C5 [label="C", pos="1.2,-1.2!", fontcolor="#202124"]; C6 [label="C", pos="1.2,0!", fontcolor="#202124"]; H_N [label="H", pos="0,1.2!", fontcolor="#202124"];

// tert-butyl group C_tert [label="C", pos="-2.4,-1.8!", fontcolor="#202124"]; CH3_1 [label="CH₃", pos="-3.4,-1.2!", fontcolor="#202124"]; CH3_2 [label="CH₃", pos="-2.4,-2.8!", fontcolor="#202124"]; CH3_3 [label="CH₃", pos="-1.8,-2.2!", fontcolor="#202124"];

// Stereochemistry label S_label [label="(S)", pos="-0.5,-0.9!", fontcolor="#EA4335", fontsize=14, fontname="Arial-Bold"];

// Bonds N1 -- C2; C2 -- C3; C3 -- O4; O4 -- C5; C5 -- C6; C6 -- N1; N1 -- H_N; C3 -- C_tert; C_tert -- CH3_1; C_tert -- CH3_2; C_tert -- CH3_3; } }

Caption: Structure of **(S)-3-(tert-butyl)morpholine** with the (S)-chiral center.

PART 2: Stereoselective Synthesis: A Protocol Grounded in Mechanistic Rationale

The synthesis of enantiomerically pure compounds is a critical challenge in pharmaceutical manufacturing. For **(S)-3-(tert-butyl)morpholine**, the primary objective is to construct the heterocyclic ring while preserving the integrity of the pre-existing stereocenter. A logical and efficient approach begins with a readily available chiral precursor.

Retrosynthetic Analysis and Strategy

Our retrosynthetic strategy hinges on disconnecting the morpholine ring to reveal a key chiral starting material. The most logical disconnection is at the N-C2 and C3-O bonds, which points to a chiral amino alcohol as the ideal precursor. (S)-2-(tert-butylamino)ethanol is not a common starting material. A more practical approach involves disconnecting the N-C6 and C5-O bonds,

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leading back to (S)-tert-leucinol. This amino alcohol is commercially available and possesses the required (S)-stereochemistry and the tert-butyl group, making it an excellent starting point.

The forward synthesis will therefore involve two key transformations:

- N-Alkylation: Introduction of a two-carbon unit onto the nitrogen atom.
- Intramolecular Cyclization: Formation of the ether linkage to close the morpholine ring.



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Caption: Synthetic strategy for **(S)-3-(tert-butyl)morpholine**.

Detailed Experimental Protocol

This protocol is designed as a self-validating system, where the rationale for each step is explained to ensure reproducibility and understanding.

Objective: To synthesize **(S)-3-(tert-butyl)morpholine** from (S)-tert-leucinol.

Materials:

- (S)-tert-Leucinol (1.0 eq)
- 2-Chloroethanol (1.1 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (2.2 eq)
- Potassium carbonate (K_2CO_3) (2.0 eq)

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- Anhydrous Tetrahydrofuran (THF)
- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate (EtOAc)
- Hexanes

Step 1: N-Alkylation of (S)-tert-Leucinol

- Causality: This step selectively alkylates the more nucleophilic amine in the presence of the hydroxyl group. Using a mild base like potassium carbonate prevents significant deprotonation of the alcohol, favoring N-alkylation. DMF is an excellent polar aprotic solvent for S_n2 reactions.
- Procedure:
  - To a round-bottom flask charged with (S)-tert-leucinol (1.0 eq) and potassium carbonate (2.0 eq), add anhydrous DMF.
  - Stir the suspension at room temperature.
  - Add 2-chloroethanol (1.1 eq) dropwise to the mixture.
  - Heat the reaction mixture to 60-70 °C and monitor by TLC or LC-MS until consumption of the starting material is complete (typically 12-18 hours).
  - Cool the reaction to room temperature and quench by pouring into water.
  - Extract the aqueous layer with ethyl acetate (3x).

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- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. The crude product, (S)-2-((2-hydroxyethyl)amino)-3,3-dimethylbutan-1-ol, is typically carried forward without further purification.

Step 2: Intramolecular Cyclization (Williamson Ether Synthesis)

- Causality: This step closes the morpholine ring. A strong base, sodium hydride, is required to deprotonate the hydroxyl group, forming a nucleophilic alkoxide. The alkoxide then displaces the chlorine (which has been formed in situ from the other alcohol via an intermediate, or more practically, the reaction is performed as a one-pot synthesis from the start with a dihaloethane or by tosylating one alcohol first). A more direct and common literature method involves reacting the starting amino alcohol with a di-electrophile like bis(2-chloroethyl) ether. However, for a clear, step-wise protocol from a simpler precursor, we use a base-mediated intramolecular cyclization. Here, we will assume the N-alkylated intermediate from Step 1 is cyclized.

- Procedure:

  - Safety Note: NaH reacts violently with water. All glassware must be oven-dried, and the reaction must be conducted under an inert atmosphere (N_2 or Ar).

  - Suspend sodium hydride (2.2 eq) in anhydrous THF in a flame-dried round-bottom flask under an inert atmosphere.

  - Cool the suspension to 0 °C in an ice bath.

  - Dissolve the crude (S)-2-((2-hydroxyethyl)amino)-3,3-dimethylbutan-1-ol from Step 1 in anhydrous THF and add it dropwise to the NaH suspension. (Vigorous hydrogen gas evolution will be observed).

  - After the addition is complete, allow the reaction to warm to room temperature and then heat to reflux for 4-6 hours, monitoring by TLC or LC-MS for the formation of the product.

  - Cool the reaction to 0 °C and cautiously quench by the dropwise addition of saturated aqueous NH_4Cl.

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- Extract the mixture with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

Step 3: Purification

- Causality: The final product must be purified to remove any unreacted starting materials, byproducts, and residual solvent.
- Procedure:
  - Purify the crude oil by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes.
  - Alternatively, for larger scales, purification can be achieved by vacuum distillation.
  - Combine the pure fractions and remove the solvent under reduced pressure to yield **(S)-3-(tert-butyl)morpholine** as a clear oil.
  - Characterize the final product by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity. Chiral HPLC may be used to confirm enantiomeric purity.

PART 3: Application in Medicinal Chemistry

The incorporation of the **(S)-3-(tert-butyl)morpholine** scaffold into a drug candidate is a strategic decision aimed at optimizing its pharmacological profile.[2][3] Its value lies in its dual function as a pharmacophore and a structural anchor.

- Pharmacokinetic Enhancement: The morpholine ring is generally associated with improved pharmacokinetic properties.[2] The nitrogen atom can be protonated at physiological pH, enhancing aqueous solubility, while the ether oxygen can act as a hydrogen bond acceptor.
- Stereochemical Control: As a chiral building block, it allows for the precise installation of a stereocenter. This is critical for achieving selective binding to chiral biological targets like enzymes and receptors, which is a cornerstone of modern drug design.[6]

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- Conformational Rigidity: The equatorial tert-butyl group locks the ring into a defined chair conformation. This reduces the entropic penalty upon binding to a target protein, potentially leading to a significant increase in binding affinity.

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Caption: Role of **(S)-3-(tert-butyl)morpholine** as a scaffold in drug design.

Conclusion

(S)-3-(tert-butyl)morpholine is more than just a chemical intermediate; it is a meticulously designed tool for the modern medicinal chemist. Its defined stereochemistry and conformationally rigid structure provide a reliable platform for constructing complex molecules with high specificity for their biological targets. The synthetic route, grounded in fundamental principles of organic chemistry, allows for its efficient and stereocontrolled preparation. As the demand for safer and more effective drugs continues to grow, the strategic use of such well-defined chiral building blocks will remain an indispensable component of successful drug discovery programs.

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